

what are the properties of 2-hydroxyisonicotinic acid

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Compound of Interest

Compound Name: 2-Hydroxyisonicotinic Acid

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An In-depth Technical Guide to the Properties and Applications of **2-Hydroxyisonicotinic Acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Hydroxyisonicotinic acid, existing in tautomeric equilibrium with 2-oxo-1,2-dihydropyridine-4-carboxylic acid, is a pivotal heterocyclic compound with significant applications in medicinal and agricultural chemistry. This technical guide provides a comprehensive overview of its physicochemical properties, synthesis, and biological significance. It is a versatile intermediate in the development of pharmaceuticals, including treatments for tuberculosis and metabolic disorders, and in the synthesis of advanced agrochemicals.[1] A notable biological property of **2-hydroxyisonicotinic acid** is its ability to chelate metal ions, particularly iron(III), suggesting its potential in therapeutic strategies targeting metal-dependent pathways.[2] This document details its known characteristics and provides exemplary experimental protocols to facilitate further research and development.

Physicochemical Properties

2-Hydroxyisonicotinic acid is a white to off-white crystalline solid. It exists in equilibrium with its tautomer, 2-oxo-1,2-dihydropyridine-4-carboxylic acid, a form that often predominates in the solid state. This tautomerism plays a crucial role in its chemical reactivity and biological interactions.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₅ NO ₃	[3]
Molecular Weight	139.11 g/mol	[3]
CAS Number	22282-72-0	[4]
Melting Point	>300 °C (decomposes)	[5]
Appearance	White to orange to green powder/crystal	
Topological Polar Surface Area (TPSA)	70.16 Å ²	[3]
logP	0.0731	[3]
Hydrogen Bond Donors	2	[3]
Hydrogen Bond Acceptors	2	[3]
Rotatable Bonds	1	[3]

Synthesis and Characterization

Synthetic Routes

Several synthetic pathways to **2-hydroxyisonicotinic acid** have been reported. A common laboratory and industrial-scale synthesis involves the hydrolysis of 4-cyanopyridine. This method is efficient and proceeds through the formation of an intermediate amide.

Another documented route involves the enzymatic hydrolysis of 4-cyanopyridine using nitrilase enzymes from microorganisms like *Nocardia globerula* NHB-2, offering a greener alternative to chemical synthesis.[6]

Experimental Protocol: Synthesis via Hydrolysis of 4-Cyanopyridine

This protocol describes a representative chemical synthesis of isonicotinic acid from 4-cyanopyridine, which can be adapted for the synthesis of **2-hydroxyisonicotinic acid** through

subsequent hydroxylation or by starting with a hydroxylated precursor.

Materials:

- 4-cyanopyridine
- Hydrazine hydrate
- Magnesium oxide
- Methanol
- Water
- Ethanol
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Filtration apparatus
- Rotary evaporator

Procedure:

- A mixture of 4-cyanopyridine (4 parts), water (80 parts), and hydrazine hydrate (4 parts) is prepared in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- Magnesium oxide (0.04 parts) is added to the mixture as a catalyst.
- The reaction mixture is heated on a steam bath for 15 hours with continuous stirring.^[7]
- After the reaction is complete, the solution is filtered while hot to remove the magnesium oxide and any insoluble byproducts.^[7]

- The filtrate is then evaporated to dryness under reduced pressure using a rotary evaporator to obtain the crude product.^[7]
- The solid residue is recrystallized from methanol or ethanol to yield the purified isonicotinyl hydrazide.^[7] This can then be converted to **2-hydroxyisonicotinic acid** through appropriate chemical modifications.

Analytical Characterization

The structural confirmation and purity assessment of **2-hydroxyisonicotinic acid** are typically performed using a combination of spectroscopic and chromatographic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to elucidate the chemical structure, including the tautomeric form present in a given solvent.
- Mass Spectrometry (MS): MS is employed to confirm the molecular weight and fragmentation pattern of the molecule.
- High-Performance Liquid Chromatography (HPLC): HPLC is a standard method for determining the purity of the synthesized compound.

Biological Properties and Applications

Pharmaceutical and Agrochemical Intermediate

2-Hydroxyisonicotinic acid and its tautomer are valuable building blocks in the synthesis of a wide range of biologically active molecules.^[1]

- Pharmaceuticals: It serves as a key intermediate in the synthesis of drugs for treating tuberculosis, metabolic disorders, and HIV.^{[1][8]}
- Agrochemicals: This compound is utilized in the development of advanced crop protection agents.^[1]

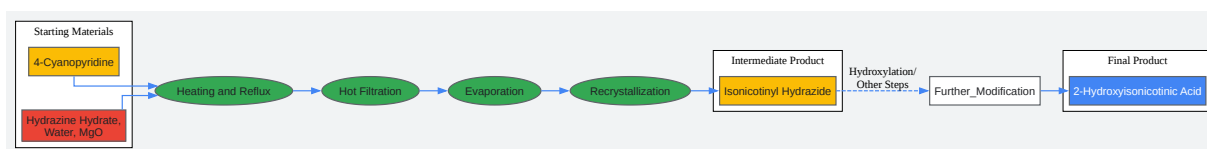
Metal Chelating Activity

2-Hydroxyisonicotinic acid has demonstrated the ability to form stable complexes with metal ions, notably iron(III).^[2] This property is attributed to the presence of the hydroxyl and

carboxylic acid functional groups, which can coordinate with metal centers. This chelation capability suggests potential applications in conditions associated with metal overload or in the design of inhibitors for metalloenzymes.[2][9]

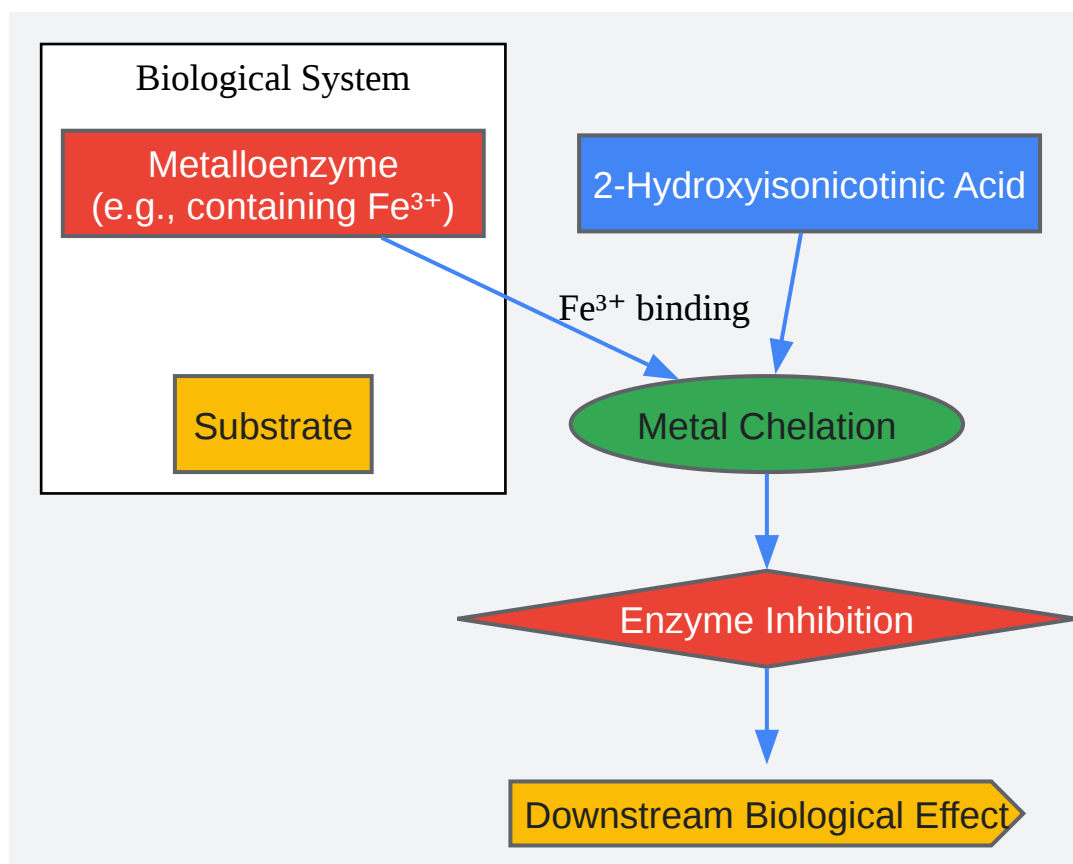
Visualizing Synthesis and Potential Mechanism of Action

The following diagrams, generated using the DOT language, illustrate a plausible synthetic workflow and a hypothesized mechanism of action based on its metal chelating properties.



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Caption: A generalized workflow for the synthesis of **2-hydroxyisonicotinic acid**, starting from 4-cyanopyridine.



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Caption: Hypothesized mechanism of action of **2-hydroxyisonicotinic acid** as a metal chelator, leading to enzyme inhibition.

Conclusion

2-Hydroxyisonicotinic acid is a compound of significant interest to the scientific and industrial communities. Its versatile chemical nature, arising from its functional groups and tautomerism, makes it a valuable precursor in the synthesis of a wide array of complex molecules with important biological activities. The metal-chelating properties of **2-hydroxyisonicotinic acid** open up further avenues for research into its potential therapeutic applications. This guide provides a foundational understanding of its properties and serves as a resource for professionals engaged in drug discovery and development, as well as in the broader field of chemical synthesis. Further exploration into its specific biological targets and mechanisms of action is warranted to fully exploit its potential.

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